

Application Notes: (R)-BMS-816336 Cell-Based Assay for 11 β -HSD1 Inhibition

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Compound of Interest

Compound Name: (R)-BMS-816336

Cat. No.: B2689726

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Introduction

(R)-BMS-816336 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), an enzyme crucial for the intracellular conversion of inactive cortisone to the active glucocorticoid, cortisol.[1][2] The dysregulation of 11 β -HSD1 is implicated in a variety of metabolic disorders, including type 2 diabetes and obesity, making it a significant therapeutic target. This document provides a comprehensive guide to performing a cell-based assay to determine the inhibitory potency of **(R)-BMS-816336** on 11 β -HSD1.

Assay Principle

This cell-based assay quantifies the inhibitory effect of **(R)-BMS-816336** on 11 β -HSD1 activity within a cellular environment. The assay utilizes a human embryonic kidney cell line (HEK-293) stably co-expressing human 11 β -HSD1 and its essential cofactor-providing enzyme, hexose-6-phosphate dehydrogenase (H6PDH).[3] These cells are treated with varying concentrations of **(R)-BMS-816336** in the presence of the substrate, cortisone. The activity of 11 β -HSD1 is determined by measuring the production of cortisol. A reduction in cortisol levels in the presence of the inhibitor is indicative of its potency, which is typically expressed as an IC50 value.

Data Presentation

The inhibitory activity of **(R)-BMS-816336** and comparator compounds can be summarized for clear comparison.

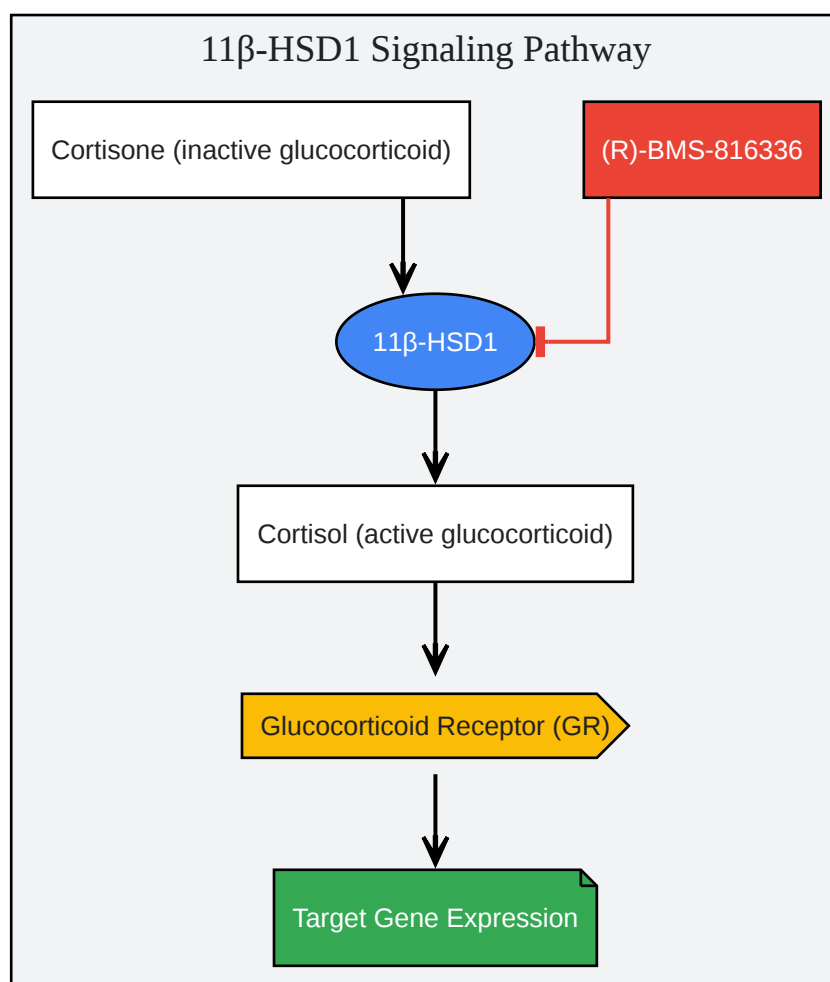
Table 1: Quantitative Analysis of 11 β -HSD1 Inhibition by **(R)-BMS-816336**

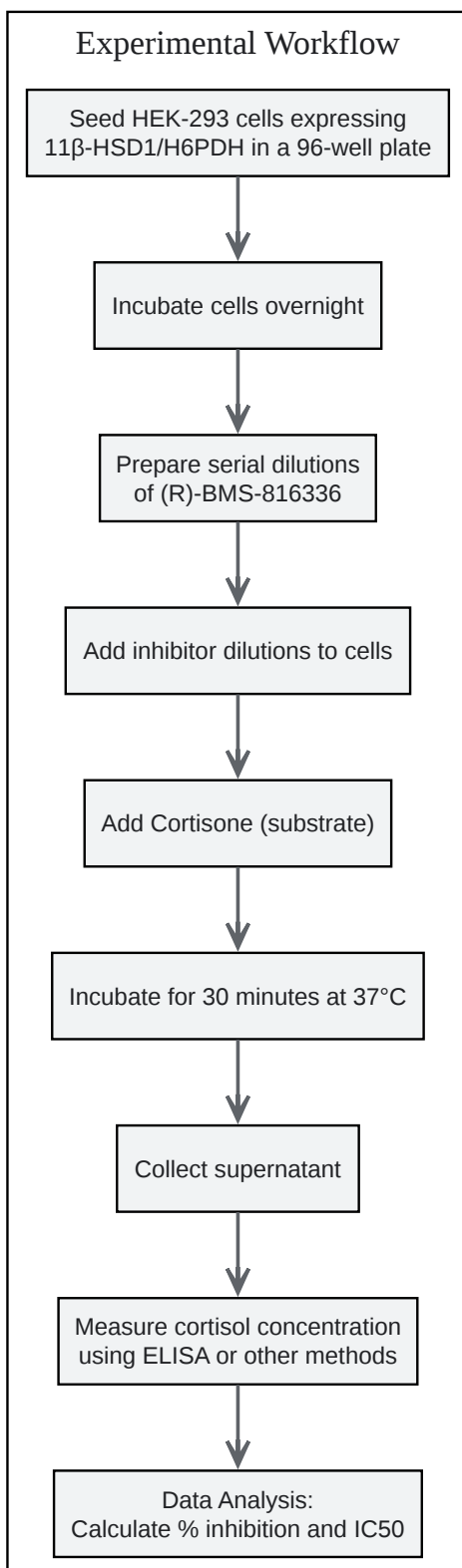
Compound	Cell Line	Substrate (Cortisone) Concentration	Incubation Time	IC50 (nM)
(R)-BMS-816336	HEK-293 (human 11 β - HSD1/H6PDH)	200 nM	30 min	~3-15
Carbenoxolone (Non-selective inhibitor)	HEK-293 (human 11 β - HSD1/H6PDH)	200 nM	30 min	~300

Note: IC50 values are approximate and can vary based on specific experimental conditions.

Mandatory Visualizations

Signaling Pathway





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- 3. researchgate.net [researchgate.net]
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